

# IUPAC name for 2,2,5,7,8-Pentamethylchroman-6-sulfonamide.

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## Compound of Interest

Compound Name: 2,2,5,7,8-Pentamethylchroman-6-sulfonamide

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## An In-Depth Technical Guide to 2,2,5,7,8-Pentamethylchroman-6-sulfonamide

IUPAC Name: 2,2,5,7,8-Pentamethyl-3,4-dihydro-2H-1-benzopyran-6-sulfonamide

This technical guide provides a comprehensive overview of **2,2,5,7,8-pentamethylchroman-6-sulfonamide**, a molecule combining the structural features of a vitamin E analogue with the versatile sulfonamide functional group. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, offering detailed insights into its synthesis, physicochemical properties, and potential biological significance.

## Introduction

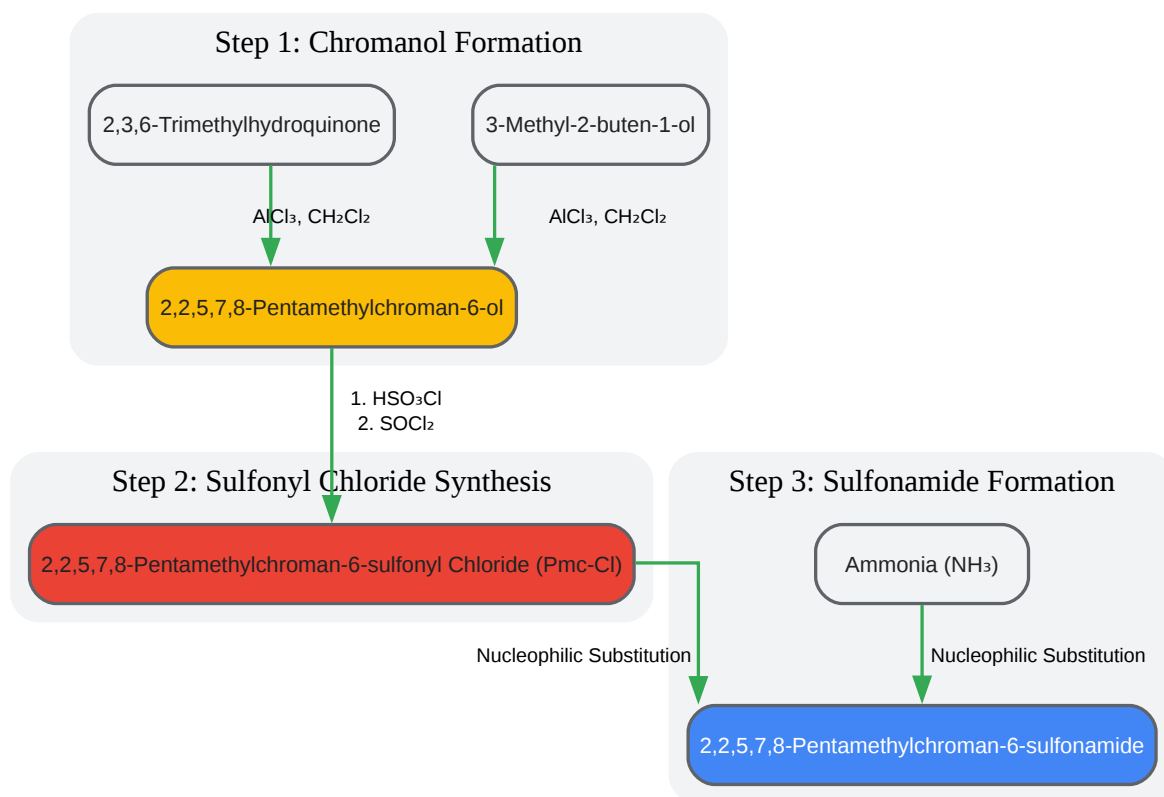
Sulfonamides ( $-\text{SO}_2\text{NH}_2$ ) represent a cornerstone of medicinal chemistry, forming the basis for a wide array of therapeutic agents.<sup>[1]</sup> First introduced as antibacterial drugs, their applications have since expanded to include treatments for a variety of conditions, demonstrating activities as anticancer, antiviral, anti-inflammatory, and antidiabetic agents.<sup>[1][2][3]</sup> The core of the title compound is a 2,2,5,7,8-pentamethylchroman structure, a saturated heterocyclic scaffold that is a derivative of chromanol and structurally related to  $\alpha$ -tocopherol (vitamin E).<sup>[4]</sup> This structural similarity suggests that derivatives may possess unique biological properties, including potential antioxidant effects.

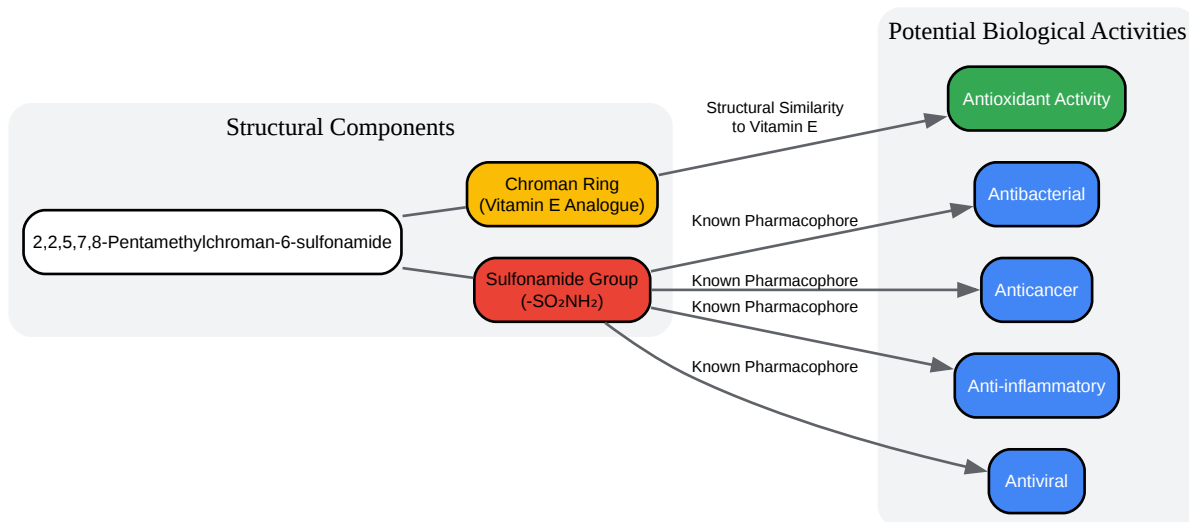
The combination of the biologically active sulfonamide moiety with the chroman framework presents a molecule of significant interest for chemical and pharmacological research. Its

precursor, 2,2,5,7,8-pentamethylchroman-6-sulfonyl chloride (Pmc-Cl), is a well-established reagent used to introduce an acid-labile protecting group for the guanidino side chain of arginine during solid-phase peptide synthesis.[4][5] This guide details the synthetic pathway from basic precursors to the final sulfonamide, outlines its properties, and explores its potential applications based on its chemical architecture.

## Synthesis and Experimental Protocols

The synthesis of **2,2,5,7,8-pentamethylchroman-6-sulfonamide** is a multi-step process. It begins with the construction of the chroman ring system, followed by sulfonation and chlorination to form a key sulfonyl chloride intermediate, which is then aminated to yield the final product.





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